

An In-depth Technical Guide to Nitrosyl Tetrafluoroborate (NOBF₄)

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Compound of Interest

Compound Name: Nitrosonium tetrafluoroborate

Cat. No.: B079821

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Nitrosyl tetrafluoroborate, with the chemical formula NOBF₄, is a versatile and powerful reagent in synthetic chemistry and a valuable tool in the study of biological signaling pathways. This document provides a comprehensive overview of its chemical properties, experimental applications, and its relevance in the context of nitric oxide signaling.

Physicochemical Properties of Nitrosyl Tetrafluoroborate

Nitrosyl tetrafluoroborate is a colorless crystalline solid.^[1] It is composed of a nitrosonium cation ([NO]⁺) and a tetrafluoroborate anion ([BF₄]⁻).^[1] A summary of its key quantitative data is presented in the table below.

Property	Value	References
CAS Number	14635-75-7	[1] [2] [3] [4]
Molecular Weight	116.81 g/mol	[1] [2] [3] [4] [5]
Molecular Formula	NOBF ₄	[2] [4]
Appearance	Colorless crystalline solid	[1]
Density	2.185 g/cm ³	[1]
Melting Point	250 °C (sublimes)	[1]
Solubility	Decomposes in water	[1]

Experimental Protocols and Applications

Nitrosyl tetrafluoroborate is a potent nitrosating and diazotizing agent, as well as a mild oxidant, finding broad utility in organic synthesis.[\[1\]](#)[\[6\]](#)

Preparation of Nitrosyl Tetrafluoroborate

A common laboratory-scale synthesis of nitrosyl tetrafluoroborate involves the reaction of anhydrous hydrogen fluoride, boron trifluoride, and nitrogen dioxide in a suitable solvent like nitromethane.[\[7\]](#)

Experimental Protocol:

- A polyethylene reactor equipped for stirring and with a gas inlet and outlet is charged with dry nitromethane.
- The reactor is cooled to -20°C with continuous stirring under a slow stream of dry nitrogen.
- Anhydrous hydrogen fluoride, boron trifluoride, and nitrogen dioxide are added sequentially and slowly, maintaining the temperature below 0°C.
- The precipitation of white NOBF₄ occurs during the addition of nitrogen dioxide.

- The precipitate is collected by filtration in a dry box, washed with nitromethane and carbon tetrachloride, and dried in a vacuum desiccator.[7]

Application in Diazotization Reactions

NOBF₄ is highly effective for the diazotization of primary aromatic amines to form diazonium tetrafluoroborate salts. These salts are important intermediates, for instance, in the Balz-Schiemann reaction for the synthesis of aryl fluorides.[1][8]

Experimental Protocol for the Preparation of 4-Cyanobenzenediazonium Tetrafluoroborate:

- Dissolve 1.1 equivalents of NOBF₄ in dry acetonitrile under a nitrogen atmosphere with stirring.
- Cool the mixture to -40°C.
- Add 1 equivalent of 4-aminobenzonitrile and stir for 30 minutes at -40°C.
- Continue stirring for another hour at room temperature.
- Precipitate the product by pouring the solution into cold diethyl ether.
- Collect the precipitate using a Büchner funnel and store it under nitrogen.[9]

Application in Nitrosation Reactions

NOBF₄ serves as an excellent reagent for the ipso-nitrosation of organotrifluoroborates, providing a mild and selective method to produce nitroso compounds.[2]

General Experimental Protocol for Nitrosation of Potassium Aryltrifluoroborates:

- To a solution of potassium organotrifluoroborate (1 mmol) in acetonitrile (3 mL), add NOBF₄ (1.03 equivalents) in one portion.
- Stir the reaction, open to the air, at room temperature until the mixture becomes homogeneous.
- Upon completion, add water and dichloromethane for extraction.

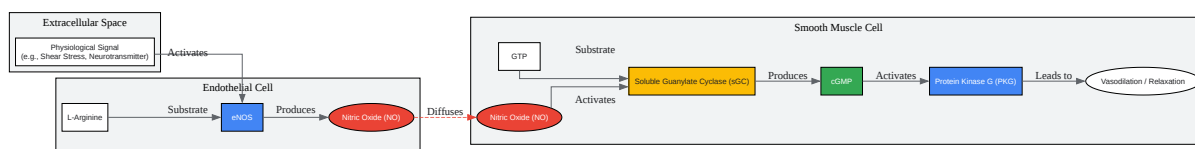
- Separate the organic layer, and extract the aqueous layer with dichloromethane.
- Combine the organic layers, dry over sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude nitroso product.[2]

Relevance in Nitric Oxide Signaling

The nitrosonium cation (NO^+) is a redox-related form of nitric oxide (NO), a critical signaling molecule in numerous physiological and pathophysiological processes.[10] NO is known to mediate a wide range of functions, including vasodilation, neurotransmission, and immune responses.[11][12][13] The primary signaling pathway for NO involves the activation of soluble guanylate cyclase (sGC), leading to the production of cyclic guanosine monophosphate (cGMP).[12]

The NO/cGMP Signaling Pathway

The canonical nitric oxide signaling pathway is a fundamental mechanism in cellular communication.



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Caption: The Nitric Oxide (NO) Signaling Pathway.

This pathway is a key target for drug development in areas such as hypertension and other cardiovascular diseases.[12] The ability of compounds like NOBF₄ to act as a source of the NO

moiety makes them valuable tools for researchers studying these signaling cascades.

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